

Key characteristics of 3-amino-6-bromopyridine-2-carboxylic acid methyl ester

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Compound of Interest

Compound Name: *Methyl 3-amino-6-bromopicolinate*

Cat. No.: *B1389408*

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An In-Depth Technical Guide to 3-amino-6-bromopyridine-2-carboxylic acid methyl ester

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of 3-amino-6-bromopyridine-2-carboxylic acid methyl ester, a key heterocyclic building block for professionals in pharmaceutical research and organic synthesis. We will move beyond a simple recitation of data, focusing instead on the practical synthesis, reactivity, and strategic application of this versatile intermediate, grounded in established scientific principles.

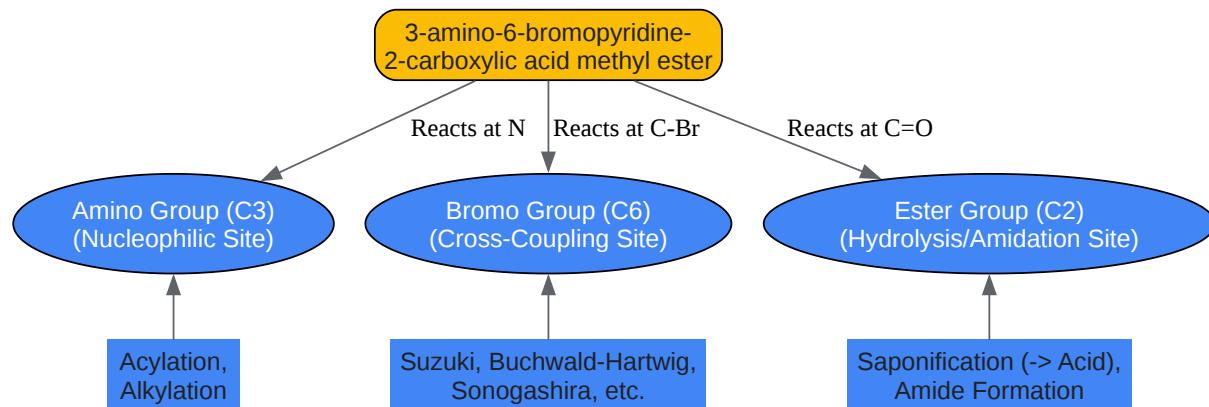
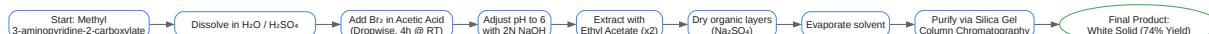
Core Molecular Profile and Physicochemical Properties

3-Amino-6-bromopyridine-2-carboxylic acid methyl ester, also known by its synonym **Methyl 3-amino-6-bromopicolinate**, is a polysubstituted pyridine derivative.^[1] Its structure features a pyridine ring functionalized with an amino group, a bromine atom, and a methyl ester, creating a molecule with multiple reactive sites. This strategic arrangement of functional groups makes it a highly valuable precursor in the synthesis of more complex molecular architectures, particularly in the field of medicinal chemistry. Pyridine carboxylic acid isomers and their derivatives are recognized as "privileged scaffolds" due to their frequent appearance in a wide array of approved drugs targeting conditions from cancer to infectious diseases.^{[2][3]}

The fundamental properties of this compound are summarized below, providing a clear data-centric foundation for its use in a laboratory setting.

Property	Value	Source
CAS Number	866775-09-9	[4][5][6]
Molecular Formula	C ₇ H ₇ BrN ₂ O ₂	[5][6]
Molecular Weight	231.05 g/mol	[5][6]
Appearance	White solid	[4]
Predicted Density	1.662 ± 0.06 g/cm ³	[5]
Predicted Boiling Point	353.4 ± 37.0 °C	[5]

Below is a 2D representation of the molecule's structure.



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